

In-Depth Technical Guide: Stability and Storage of 1-Phenylcyclopropan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Phenylcyclopropan-1-ol

Cat. No.: B1366885

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **1-phenylcyclopropan-1-ol**. The information is intended to support researchers and professionals in the handling, storage, and analysis of this compound, ensuring its integrity for experimental and developmental applications.

Chemical and Physical Properties

1-Phenylcyclopropan-1-ol is a tertiary alcohol with a molecular formula of $C_9H_{10}O$ and a molecular weight of 134.18 g/mol ^[1]. Its structure consists of a cyclopropane ring bonded to a phenyl group and a hydroxyl group at the same carbon atom. The presence of the strained cyclopropyl ring and the tertiary alcohol functionality are key determinants of its reactivity and stability.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O	[1]
Molecular Weight	134.18 g/mol	[1]
Appearance	Not specified in literature	-
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Density	Not available	[2]

Stability Profile

The stability of **1-phenylcyclopropan-1-ol** is influenced by temperature, pH, and light. While specific quantitative stability data for this compound is not extensively available in the public domain, its structural features suggest potential degradation pathways.

Thermal Stability

While no specific studies on the thermal degradation of **1-phenylcyclopropan-1-ol** were identified, it is advisable to store the compound at low temperatures to minimize potential degradation. Commercial suppliers recommend storage at -20°C.[3] High temperatures can promote rearrangement or elimination reactions, particularly given the strained cyclopropyl group.

pH Stability

The stability of **1-phenylcyclopropan-1-ol** is expected to be highly dependent on pH.

- **Acidic Conditions:** **1-Phenylcyclopropan-1-ol** is susceptible to acid-catalyzed rearrangement. The protonation of the hydroxyl group followed by the departure of a water molecule would lead to a tertiary carbocation stabilized by the adjacent phenyl group. The inherent strain of the cyclopropane ring makes it prone to ring-opening reactions under these conditions. A likely degradation pathway is the acid-catalyzed rearrangement to form propiophenone.

- **Neutral and Basic Conditions:** The compound is expected to be more stable under neutral to mildly basic conditions. However, strong basic conditions could potentially lead to deprotonation of the hydroxyl group, forming an alkoxide, which might be susceptible to oxidation.

Photostability

Specific photostability studies on **1-phenylcyclopropan-1-ol** are not readily available. The presence of the phenyl group suggests potential absorption of UV light, which could lead to photodegradation. It is recommended to store the compound protected from light.

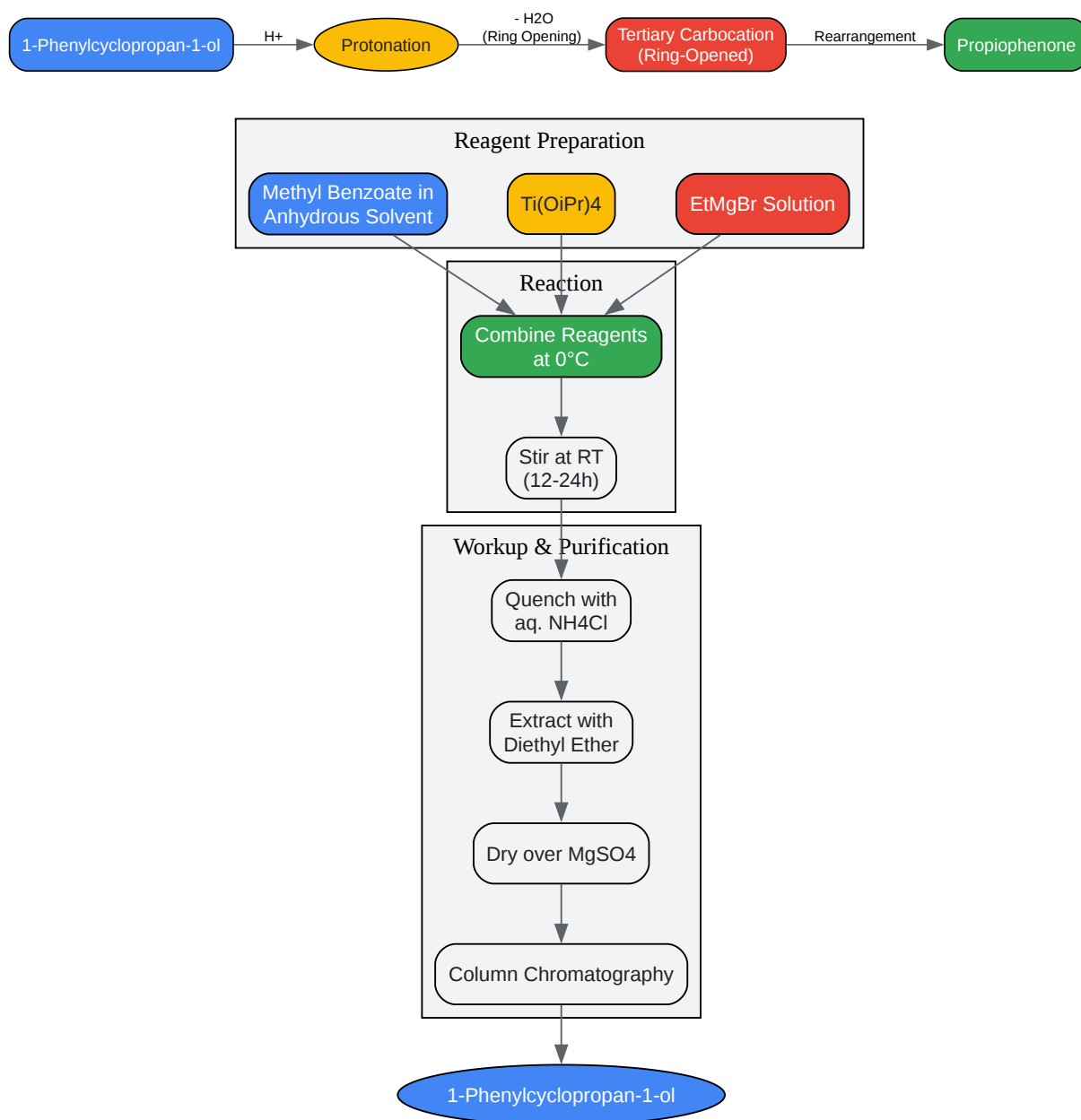
Recommended Storage Conditions

Based on the available information and the chemical nature of the compound, the following storage conditions are recommended to ensure the long-term stability of **1-phenylcyclopropan-1-ol**:

Parameter	Recommendation
Temperature	-20°C[3]
Light	Protect from light (e.g., store in an amber vial)
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.
Container	Tightly sealed container to prevent moisture ingress.

Degradation Pathways

The primary anticipated degradation pathway for **1-phenylcyclopropan-1-ol** is acid-catalyzed rearrangement.



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References

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